

# (R)-DRF053 Dihydrochloride: A Technical Guide for Drug Development Professionals

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: (R)-DRF053 dihydrochloride

Cat. No.: B10768303

[Get Quote](#)

**(R)-DRF053 dihydrochloride** (CAS 1241675-76-2) is a potent, ATP-competitive inhibitor of cyclin-dependent kinases (CDKs) and casein kinase 1 (CK1). This technical guide provides an in-depth overview of its chemical properties, mechanism of action, and relevant experimental protocols for researchers and drug development professionals.

## Chemical and Physical Properties

**(R)-DRF053 dihydrochloride** is a synthetic compound with a molecular weight of 490.43 g/mol and a molecular formula of  $C_{23}H_{27}N_7O \cdot 2HCl$ . It typically presents as a yellow solid and demonstrates good solubility in water and DMSO, up to 100 mM. The purity of commercially available **(R)-DRF053 dihydrochloride** is generally greater than 98%.

Property	Value	Reference
CAS Number	1241675-76-2	[1][2]
Molecular Formula	C <sub>23</sub> H <sub>27</sub> N <sub>7</sub> O·2HCl	[1][2]
Molecular Weight	490.43 g/mol	[1][2]
Purity	>98%	[1][2]
Appearance	Yellow Solid	[2][3]
Solubility	Water (up to 100 mM), DMSO (up to 100 mM)	[1][4]

## Mechanism of Action

**(R)-DRF053 dihydrochloride** exerts its biological effects through the potent and competitive inhibition of ATP binding to a range of cyclin-dependent kinases (CDKs) and casein kinase 1 (CK1).[1] This dual inhibitory activity makes it a compound of interest for investigating cellular processes regulated by these kinases, including cell cycle progression, gene transcription, and protein phosphorylation cascades. Its ability to inhibit amyloid- $\beta$  production also positions it as a potential therapeutic agent for Alzheimer's disease.[1]

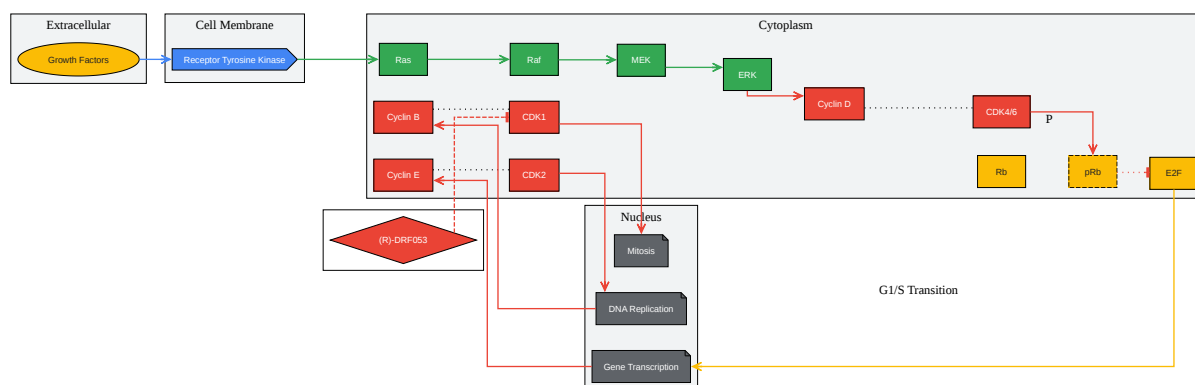
## Kinase Inhibitory Profile

The inhibitory activity of **(R)-DRF053 dihydrochloride** has been quantified against several key kinases, with the half-maximal inhibitory concentration (IC<sub>50</sub>) values highlighting its potency.

Kinase Target	IC <sub>50</sub>	Reference
cdk1/cyclin B	220 nM	[1]
cdk2	93 - 290 nM	[4][5]
cdk5/p25	80 nM	[1]
cdk7	820 nM	[4][5]
CK1	14 nM	[1][4]
GSK $\alpha/\beta$	4.1 $\mu$ M	[1]

# Signaling Pathways

The inhibition of CDK1 and CK1 by **(R)-DRF053 dihydrochloride** can impact multiple downstream signaling pathways critical for cell proliferation and survival.



[Click to download full resolution via product page](#)

Caption: Simplified CDK1 signaling pathway and the inhibitory effect of (R)-DRF053.



[Click to download full resolution via product page](#)

Caption: Role of CK1 in the Wnt signaling pathway and its inhibition by (R)-DRF053.

## Experimental Protocols

The following are representative protocols for assessing the activity of **(R)-DRF053 dihydrochloride**. These should be optimized for specific experimental conditions.

### In Vitro Kinase Inhibition Assay (Representative Protocol)

This protocol describes a general method to determine the  $IC_{50}$  of **(R)-DRF053 dihydrochloride** against a specific kinase.



[Click to download full resolution via product page](#)

Caption: General workflow for an in vitro kinase inhibition assay.

Materials:

- **(R)-DRF053 dihydrochloride**
- Recombinant kinase of interest (e.g., CDK1/cyclin B, CK1)
- Kinase-specific substrate (peptide or protein)
- Adenosine 5'-triphosphate (ATP)
- Kinase assay buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl<sub>2</sub>, 1 mM EGTA, 2 mM DTT, 0.01% Tween-20)
- Detection reagent (e.g., ADP-Glo™ Kinase Assay kit)
- 384-well white plates
- Multichannel pipettes

- Plate reader capable of luminescence detection

Procedure:

- Compound Preparation: Prepare a 10 mM stock solution of **(R)-DRF053 dihydrochloride** in DMSO. Perform serial dilutions in DMSO to create a range of concentrations for IC<sub>50</sub> determination. Further dilute the compound in kinase assay buffer.
- Kinase Reaction:
  - Add 5 µL of diluted **(R)-DRF053 dihydrochloride** or DMSO (vehicle control) to the wells of a 384-well plate.
  - Add 10 µL of the kinase solution (diluted in kinase assay buffer to the desired concentration) to each well.
  - Incubate for 15 minutes at room temperature to allow for compound binding to the kinase.
  - Initiate the kinase reaction by adding 10 µL of a solution containing the substrate and ATP (at their respective K<sub>m</sub> concentrations) in kinase assay buffer.
  - Incubate for 60 minutes at 30°C.
- Signal Detection:
  - Stop the reaction and detect the amount of ADP produced using a commercial kit such as ADP-Glo™, following the manufacturer's instructions.
  - Briefly, add 25 µL of ADP-Glo™ Reagent to each well and incubate for 40 minutes at room temperature.
  - Add 50 µL of Kinase Detection Reagent to each well and incubate for 30 minutes at room temperature.
  - Measure the luminescence using a plate reader.
- Data Analysis:

- Calculate the percentage of kinase inhibition for each concentration of **(R)-DRF053 dihydrochloride** relative to the DMSO control.
- Plot the percentage of inhibition against the logarithm of the compound concentration and fit the data to a sigmoidal dose-response curve to determine the IC<sub>50</sub> value.

## Cell-Based Assay for Amyloid- $\beta$ Production in N2a-APP695 Cells

This protocol outlines a method to assess the effect of **(R)-DRF053 dihydrochloride** on the production of amyloid- $\beta$  ( $A\beta$ ) in a neuronal cell line overexpressing the amyloid precursor protein (APP).

### Materials:

- N2a-APP695 cells (mouse neuroblastoma cells stably expressing human APP695)
- DMEM/Opti-MEM medium
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- G418
- **(R)-DRF053 dihydrochloride**
- $A\beta$  ELISA kit (for  $A\beta_{40}$  and  $A\beta_{42}$ )
- 96-well cell culture plates
- CO<sub>2</sub> incubator

### Procedure:

- Cell Culture: Maintain N2a-APP695 cells in DMEM/Opti-MEM supplemented with 5% FBS, 1% penicillin-streptomycin, and 0.2 mg/mL G418 in a humidified atmosphere at 37°C with 5% CO<sub>2</sub>.

- Cell Plating: Seed the cells into 96-well plates at a density of  $2 \times 10^4$  cells per well in 100  $\mu\text{L}$  of culture medium and incubate for 24 hours.
- Compound Treatment:
  - Prepare various concentrations of **(R)-DRF053 dihydrochloride** in culture medium.
  - Remove the existing medium from the cells and replace it with 100  $\mu\text{L}$  of medium containing the desired concentration of the compound or vehicle control (DMSO).
  - Incubate the cells for 24-48 hours.
- Sample Collection: After the incubation period, collect the conditioned medium from each well for  $\text{A}\beta$  analysis. Centrifuge the medium to remove any cellular debris.
- $\text{A}\beta$  Quantification:
  - Measure the levels of  $\text{A}\beta_{40}$  and  $\text{A}\beta_{42}$  in the conditioned medium using a commercially available ELISA kit, following the manufacturer's protocol.
- Data Analysis:
  - Determine the concentration of  $\text{A}\beta$  in each sample based on the standard curve.
  - Normalize the  $\text{A}\beta$  levels to the total protein concentration of the corresponding cell lysate to account for any differences in cell number.
  - Compare the  $\text{A}\beta$  levels in the treated samples to the vehicle control to determine the effect of **(R)-DRF053 dihydrochloride** on  $\text{A}\beta$  production.

## Conclusion

**(R)-DRF053 dihydrochloride** is a valuable research tool for investigating the roles of CDKs and CK1 in various cellular processes. Its potent inhibitory activity and demonstrated effect on amyloid- $\beta$  production suggest its potential for further investigation in the fields of oncology and neurodegenerative diseases. The provided protocols and pathway diagrams serve as a foundation for researchers to design and execute experiments to further elucidate the therapeutic potential of this compound.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. Targeting CDK1 in cancer: mechanisms and implications - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. The CK1 Family: Contribution to Cellular Stress Response and Its Role in Carcinogenesis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. CK1 Is a Druggable Regulator of Microtubule Dynamics and Microtubule-Associated Processes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. creative-diagnostics.com \[creative-diagnostics.com\]](#)
- [5. The role of the casein kinase 1 \(CK1\) family in different signaling pathways linked to cancer development - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [(R)-DRF053 Dihydrochloride: A Technical Guide for Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10768303/docs#r-drf053-dihydrochloride-a-technical-guide-for-drug-development-professionals\]](https://www.benchchem.com/product/b10768303/docs#r-drf053-dihydrochloride-a-technical-guide-for-drug-development-professionals)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)